

Essential Safety and Logistics for Handling FD-1080

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Compound of Interest

Compound Name: FD-1080

Cat. No.: B15553411

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This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals working with **FD-1080**, a near-infrared (NIR-II) fluorophore used in in vivo imaging.^{[1][2]} Given the absence of a specific Safety Data Sheet (SDS) for **FD-1080**, the following procedures are based on best practices for handling potent chemical compounds in a laboratory setting and information available for similar fluorophores.

Personal Protective Equipment (PPE)

A comprehensive PPE ensemble is mandatory for all personnel handling **FD-1080** to minimize exposure. The required PPE varies based on the task being performed.

Task	Required Personal Protective Equipment
Weighing and Aliquoting (Dry Powder)	Primary Containment: Use of a containment ventilated enclosure (CVE), glovebox, or chemical fume hood is essential to prevent aerosol generation. Respiratory Protection: A NIOSH-approved N95 or higher respirator is recommended. Hand Protection: Double gloving with nitrile gloves is required. Change gloves frequently and immediately if contaminated. Body Protection: A disposable, low-linting coverall or a lab coat with tight-fitting cuffs. Eye Protection: Chemical splash goggles or a full-face shield.
Handling Solutions	Primary Containment: Work within a chemical fume hood. Respiratory Protection: Not generally required if working in a properly functioning chemical fume hood. Hand Protection: Nitrile gloves. Body Protection: A dedicated lab coat. Eye Protection: Safety glasses with side shields.

Experimental Protocols: Safe Handling and Disposal

Storage: Store **FD-1080** in a cool (4°C), dry, and dark place, sealed from moisture and light.^[2]

For solutions in solvent, store at -80°C for up to 6 months or -20°C for up to 1 month.^[2]

Preparation of Solutions:

- Stock Solution: Prepare a stock solution by dissolving **FD-1080** in an appropriate solvent like DMSO.^[1]
- Working Solution: Dilute the stock solution with a suitable buffer (e.g., PBS) to the desired concentration for experimental use.^[1] All handling of the compound during preparation should be done in a chemical fume hood.

Operational Plan: Step-by-Step Handling Procedure

- Preparation and Weighing of Dry Powder:
 - Step 1: Gowning and PPE: Before entering the designated handling area, don all required PPE as specified in the table above for "Weighing and Aliquoting."
 - Step 2: Prepare the Containment Enclosure: Ensure the CVE, glovebox, or chemical fume hood is clean and operating correctly.
 - Step 3: Introduce Materials: Carefully introduce the container of **FD-1080**, along with all necessary tools (spatulas, weigh boats, vials, etc.), into the containment enclosure.
 - Step 4: Weighing: Perform all weighing and aliquoting operations within the containment enclosure to prevent the escape of airborne particles.
 - Step 5: Sealing and Labeling: Securely seal all containers with the weighed compound. Clearly label each container with the compound name, concentration, date, and appropriate hazard warnings.
 - Step 6: Decontamination: Decontaminate all surfaces and tools inside the containment enclosure according to your institution's established procedures.
- Use in Experiments:
 - When using **FD-1080** solutions, handle them within a chemical fume hood.
 - Wear appropriate PPE for handling solutions.
 - Avoid direct contact with skin and eyes.
 - Do not eat, drink, or smoke in the laboratory.

Disposal Plan:

All waste contaminated with **FD-1080** is considered chemical waste and must be disposed of according to institutional and local regulations.

- Solid Waste: This includes used gloves, gowns, weigh boats, and any other disposable materials that have come into contact with the compound. Collect all solid waste in a

dedicated, clearly labeled hazardous waste container.

- Liquid Waste: Collect all liquid waste containing **FD-1080** in a sealed, labeled hazardous waste container. Do not pour any solutions down the drain.
- Container Disposal: Empty containers should be triple-rinsed with a suitable solvent, and the rinsate collected as chemical waste. The rinsed containers can then be disposed of according to institutional guidelines.

Workflow for Safe Handling and Disposal of FD-1080

Caption: Workflow for the safe handling and disposal of **FD-1080**.

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References

- 1. FD-1080 | fluorophore | CAS# 1151666-58-8 | in vivo imaging | InvivoChem [invivochem.com]
- 2. medchemexpress.com [medchemexpress.com]
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